

Application Note: Quantitative Analysis of 2-(2-Hydroxyethoxy)benzoic Acid in Pharmaceutical Matrices

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Compound of Interest

Compound Name: 2-(2-Hydroxyethoxy)benzoic acid

CAS No.: 55211-84-2

Cat. No.: B1274192

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Abstract

This application note presents a detailed and validated analytical methodology for the accurate quantification of **2-(2-Hydroxyethoxy)benzoic acid**. This compound is of significant interest in drug development as a potential metabolite, impurity, or synthetic intermediate. Given the stringent regulatory requirements for the quantification of such analytes, a robust and reliable analytical method is paramount. This document outlines a primary High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method and a secondary, more sensitive Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) method. The protocols herein are designed for researchers, scientists, and drug development professionals, providing a comprehensive guide from sample preparation to data analysis, all within a framework of established scientific principles and regulatory guidelines.

Introduction: The Rationale for Precise Quantification

2-(2-Hydroxyethoxy)benzoic acid, a derivative of benzoic acid, may arise from various pathways in drug metabolism or as a process-related impurity during the synthesis of active pharmaceutical ingredients (APIs). Its accurate quantification is critical for several reasons:

- **Pharmacokinetic and Toxicological Assessment:** Understanding the formation, distribution, and elimination of metabolites is a cornerstone of drug safety evaluation.
- **Impurity Profiling:** Regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the International Council for Harmonisation (ICH) mandate strict control over impurities in drug substances and products.
- **Process Chemistry:** Monitoring the levels of intermediates and byproducts is essential for optimizing synthetic routes and ensuring batch-to-batch consistency.

The structural similarity of **2-(2-Hydroxyethoxy)benzoic acid** to other benzoic acid derivatives allows for the adaptation of established analytical techniques. However, the presence of the hydroxyethoxy group imparts distinct polarity that necessitates a tailored chromatographic approach to achieve optimal separation and detection.

Recommended Analytical Approach: Reversed-Phase HPLC-UV

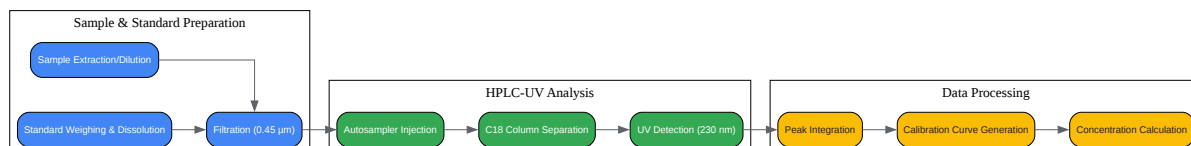
For routine quantification in quality control and research environments, a Reversed-Phase High-Performance Liquid Chromatography with Ultraviolet (RP-HPLC-UV) detection method offers a balance of sensitivity, specificity, and accessibility. The benzoic acid moiety contains a chromophore that allows for sensitive UV detection.

Principle of the Method

The method is based on the separation of **2-(2-Hydroxyethoxy)benzoic acid** from other matrix components on a C18 stationary phase. The mobile phase, consisting of an acidified aqueous solution and an organic modifier, is optimized to ensure a suitable retention time and peak shape for the analyte. The acidic mobile phase suppresses the ionization of the carboxylic acid group, leading to increased retention on the non-polar stationary phase. Quantification is achieved by comparing the peak area of the analyte in a sample to that of a known concentration in a standard solution.

Experimental Workflow

The overall workflow for the HPLC-UV analysis is depicted in the following diagram:



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Caption: HPLC-UV analysis workflow for **2-(2-Hydroxyethoxy)benzoic acid**.

Detailed Protocol: HPLC-UV Quantification

2.3.1. Materials and Reagents

- **2-(2-Hydroxyethoxy)benzoic acid** reference standard (purity ≥ 98%)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Phosphoric acid (85%, analytical grade)
- Ultrapure water (18.2 MΩ·cm)
- C18 reversed-phase HPLC column (e.g., 4.6 x 150 mm, 5 µm particle size)

2.3.2. Instrumentation

- HPLC system equipped with a quaternary or binary pump, autosampler, column oven, and a diode array or variable wavelength UV detector.

- Analytical balance
- pH meter
- Sonicator

2.3.3. Preparation of Solutions

- Mobile Phase A: 0.1% Phosphoric Acid in Water. To 999 mL of ultrapure water, add 1 mL of 85% phosphoric acid and mix thoroughly.
- Mobile Phase B: Acetonitrile.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **2-(2-Hydroxyethoxy)benzoic acid** reference standard and transfer to a 10 mL volumetric flask. Dissolve in and dilute to volume with methanol.
- Working Standard Solutions: Prepare a series of working standards by serial dilution of the stock solution with Mobile Phase A to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

2.3.4. Sample Preparation

- For Drug Substance: Accurately weigh approximately 25 mg of the drug substance, dissolve in a suitable solvent, and dilute with Mobile Phase A to a final concentration within the calibration range.
- For Drug Product (e.g., Tablets): Grind a representative number of tablets to a fine powder. Accurately weigh a portion of the powder equivalent to a single dose and extract with a suitable solvent system. Further dilute the extract with Mobile Phase A to a final concentration within the calibration range.
- For Biological Matrices (e.g., Plasma): Protein precipitation is recommended. To 100 µL of plasma, add 300 µL of cold acetonitrile. Vortex for 1 minute and centrifuge at 12,000 x g for 10 minutes. Evaporate the supernatant to dryness under a gentle stream of nitrogen and reconstitute the residue in 100 µL of Mobile Phase A.

2.3.5. Chromatographic Conditions

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Gradient elution with Mobile Phase A (0.1% H ₃ PO ₄ in H ₂ O) and Mobile Phase B (Acetonitrile)
Gradient	0-10 min: 10-70% B; 10-12 min: 70% B; 12-12.1 min: 70-10% B; 12.1-15 min: 10% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	230 nm

High-Sensitivity Method: LC-MS/MS for Trace Level Quantification

For applications requiring higher sensitivity, such as pharmacokinetic studies in biological fluids, a Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) method is recommended. This technique offers superior selectivity and lower limits of detection.

Principle of the Method

The chromatographic separation is similar to the HPLC-UV method, but the detection is performed using a mass spectrometer. The analyte is ionized, typically using electrospray ionization (ESI), and the precursor ion is selected and fragmented. Specific product ions are then monitored for quantification, providing a high degree of certainty in the identification and measurement of the analyte. An internal standard, structurally similar to the analyte, should be used to correct for matrix effects and variations in instrument response.

Detailed Protocol: LC-MS/MS Quantification

3.2.1. Additional Materials and Reagents

- Formic acid (LC-MS grade)
- Structurally similar internal standard (e.g., deuterated **2-(2-Hydroxyethoxy)benzoic acid** or a close analog)

3.2.2. Instrumentation

- UHPLC or HPLC system coupled to a triple quadrupole mass spectrometer with an ESI source.

3.2.3. Preparation of Solutions

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Standard and Sample Preparation: Follow the procedures outlined in section 2.3.3 and 2.3.4, but spike all standards and samples with the internal standard at a fixed concentration.

3.2.4. Chromatographic and Mass Spectrometric Conditions

Parameter	Condition
Column	C18, 2.1 x 50 mm, 1.8 µm
Mobile Phase	Gradient elution with Mobile Phase A and B
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Ionization Mode	ESI Negative
MRM Transitions	2-(2-Hydroxyethoxy)benzoic acid: To be determined empirically; Internal Standard: To be determined empirically
Collision Energy	To be optimized for each transition

Method Validation: Ensuring Trustworthiness and Reliability

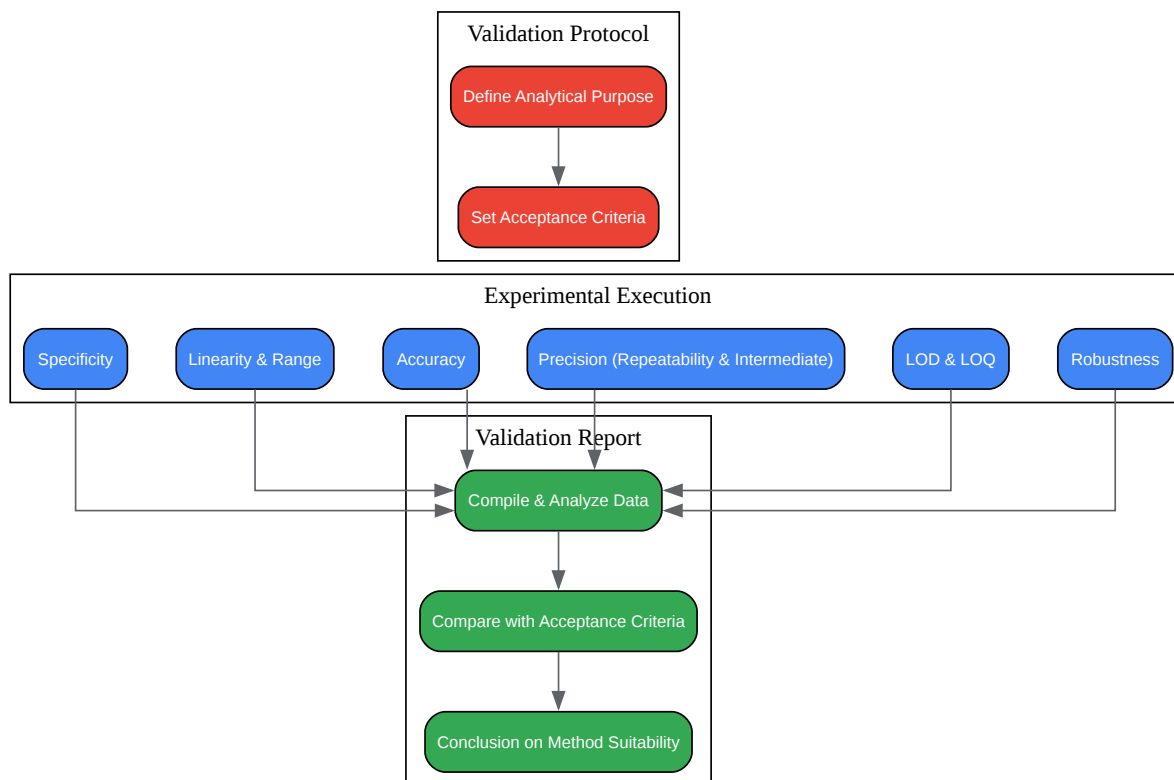
A comprehensive validation of the chosen analytical method is mandatory to ensure its suitability for the intended purpose. The validation should be performed in accordance with ICH Q2(R2) guidelines.[\[1\]](#)

Validation Parameters and Acceptance Criteria

The following parameters must be evaluated:

Parameter	Description	Typical Acceptance Criteria
Specificity	The ability to assess the analyte in the presence of other components.	No interfering peaks at the retention time of the analyte.
Linearity	The ability to obtain test results directly proportional to the concentration of the analyte.	Correlation coefficient (r^2) $\geq$ 0.995
Range	The interval between the upper and lower concentrations of the analyte that have been demonstrated to have a suitable level of precision, accuracy, and linearity.	As defined by the linearity study.
Accuracy	The closeness of the test results to the true value.	Recovery of 98.0% to 102.0% for drug substance; 95.0% to 105.0% for biological matrices.
Precision	The degree of agreement among individual test results.	Repeatability (Intra-day): $RSD \leq 2\%$; Intermediate Precision (Inter-day): $RSD \leq 3\%$
Limit of Detection (LOD)	The lowest amount of analyte in a sample which can be detected but not necessarily quantitated.	Signal-to-noise ratio of 3:1
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.	Signal-to-noise ratio of 10:1; $RSD \leq 10\%$
Robustness	The capacity of the method to remain unaffected by small, deliberate variations in method parameters.	System suitability parameters remain within acceptable limits.

Validation Workflow



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Caption: Logical flow of the analytical method validation process.

Expected Performance Data

The following table summarizes the expected performance characteristics of the HPLC-UV and LC-MS/MS methods, based on data from structurally similar compounds and typical method

performance.[2]

Parameter	HPLC-UV	LC-MS/MS
Linearity Range	1 - 100 µg/mL	0.01 - 50 µg/mL
Correlation Coefficient (r ²)	> 0.999	> 0.998
Limit of Detection (LOD)	~0.3 µg/mL	~0.003 µg/mL
Limit of Quantitation (LOQ)	~1.0 µg/mL	0.01 µg/mL
Accuracy (% Recovery)	98.5 - 101.5%	96.0 - 104.0%
Precision (%RSD)	< 2%	< 8.5%

Conclusion

The analytical methods detailed in this application note provide robust and reliable protocols for the quantification of **2-(2-Hydroxyethoxy)benzoic acid** in various matrices. The choice between the HPLC-UV and LC-MS/MS methods will depend on the specific requirements for sensitivity and the complexity of the sample matrix. Adherence to the outlined validation procedures is crucial to ensure that the chosen method is fit for its intended purpose and generates data of the highest quality and integrity.

References

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Sources

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- 2. pdf.benchchem.com [pdf.benchchem.com]
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